

Application Notes and Protocols for Bicalutamide-d4 Stock Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Bicalutamide-d4*

CAS No.: *1185035-71-5*

Cat. No.: *B563003*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **Bicalutamide-d4** stock solutions, a critical component for accurate and reproducible in vitro and in vivo studies. **Bicalutamide-d4**, a deuterated analog of the non-steroidal anti-androgen Bicalutamide, is commonly used as an internal standard in quantitative bioanalytical assays.

Physicochemical Properties and Solubility

Bicalutamide-d4 is a white to off-white solid.[1] Proper stock solution preparation is crucial due to its low aqueous solubility. The compound is practically insoluble in water but soluble in several organic solvents.[2][3][4]

Table 1: Solubility of Bicalutamide in Organic Solvents

Solvent	Solubility (approx.)
Dimethyl Sulfoxide (DMSO)	≥ 50 mg/mL[5]
Dimethylformamide (DMF)	20 mg/mL[6]
Acetone	Soluble[2][4]
Tetrahydrofuran (THF)	Soluble[2][4]
Ethanol	1 - 7 mg/mL[4][6]
Methanol	Sparingly soluble[2] / Soluble
Chloroform	Slightly soluble[2]

Note: Data primarily refers to Bicalutamide, but is a reliable proxy for **Bicalutamide-d4** due to their structural similarity.

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a 10 mM stock solution of **Bicalutamide-d4** in DMSO.

Materials:

- **Bicalutamide-d4** (solid form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettors and sterile tips

Procedure:

- **Equilibration:** Allow the vial of solid **Bicalutamide-d4** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Bicalutamide-d4**. For example, for 1 mL of a 10 mM stock solution, weigh 4.344 mg (Molecular Weight: 434.40 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube containing the **Bicalutamide-d4**. For a 10 mM solution, if you weighed 4.344 mg, add 1 mL of DMSO.
- **Dissolution:** Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution, but avoid excessive heat.
- **Verification:** Visually inspect the solution to ensure there are no undissolved particulates. The solution should be clear.
- **Aliquoting:** For long-term storage and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile tubes.

Storage and Stability

Proper storage is essential to maintain the integrity and stability of **Bicalutamide-d4** stock solutions.

Table 2: Recommended Storage Conditions

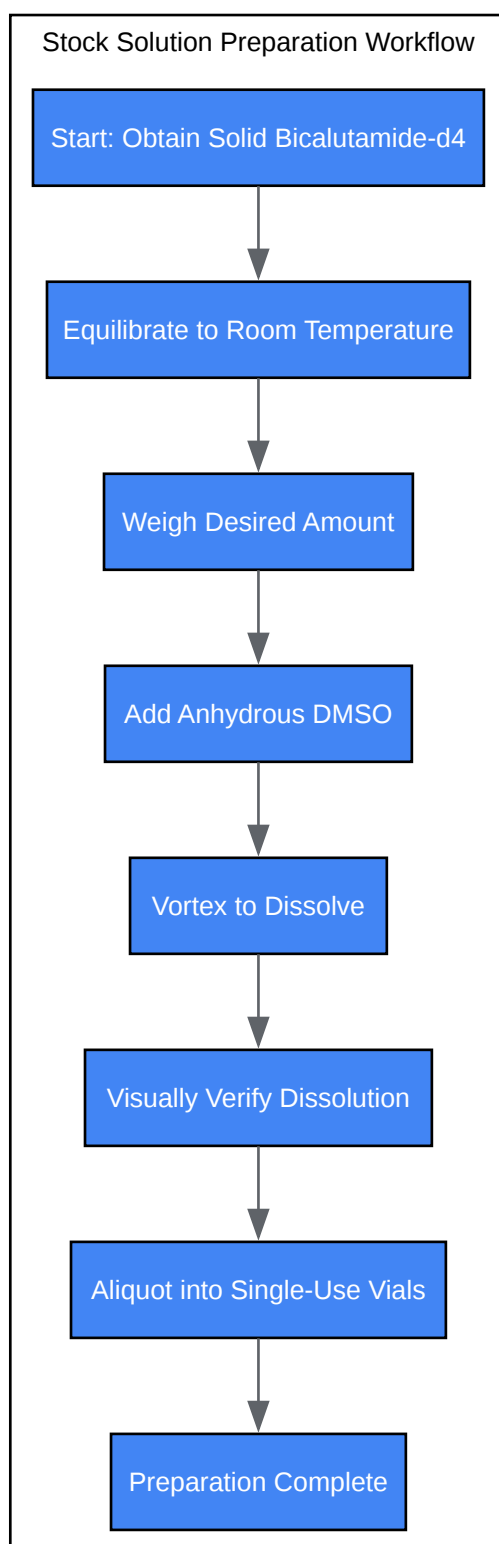
Form	Storage Temperature	Stability	Container
Solid	-20°C[6]	≥ 4 years[6]	Original, tightly sealed vial
Stock Solution (in DMSO)	-20°C	Up to 6 months[5]	Tightly sealed, light-protecting vials
Stock Solution (in Ethanol/DMF)	-20°C	Up to 6 months[5]	Tightly sealed, light-protecting vials
Aqueous Solutions	Not Recommended	≤ 1 day[6]	N/A

Key Storage Recommendations:

- Solid Compound: Store the solid **Bicalutamide-d4** at -20°C in its original, tightly sealed container.[\[6\]](#)
- Stock Solutions: Aliquot and store stock solutions at -20°C. Avoid repeated freeze-thaw cycles.
- Aqueous Solutions: Bicalutamide and its deuterated form are sparingly soluble and unstable in aqueous buffers.[\[6\]](#) It is not recommended to store aqueous solutions for more than one day.[\[6\]](#) For experiments requiring aqueous dilutions, prepare them fresh from the organic stock solution immediately before use.

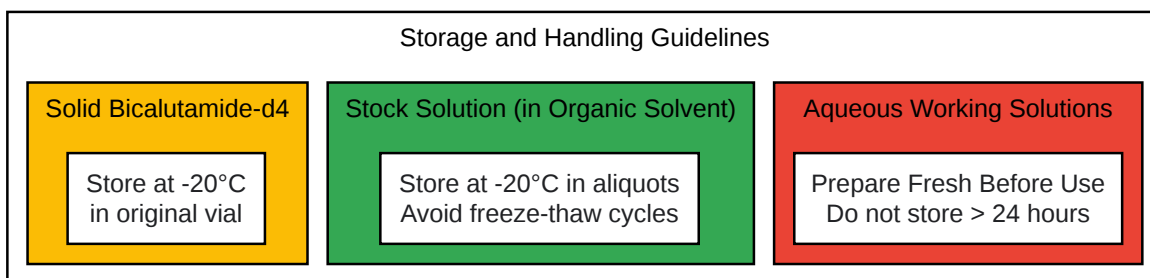
Visualizing the Workflow and Storage Guidelines

To further clarify the experimental process and storage best practices, the following diagrams have been generated.



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Caption: Workflow for **Bicalutamide-d4** Stock Solution Preparation.



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Caption: Recommended Storage Conditions for **Bicalutamide-d4**.

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